

2-Chloro-5-(trifluoromethyl)pyrimidine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-(trifluoromethyl)pyrimidine

Cat. No.: B1367454

[Get Quote](#)

Core Chemical Properties of 2-Chloro-5-(trifluoromethyl)pyrimidine

For researchers and professionals in drug development, **2-Chloro-5-(trifluoromethyl)pyrimidine** is a key building block in the synthesis of a variety of pharmaceutical compounds. A precise understanding of its fundamental chemical properties is essential for its effective application in medicinal chemistry and organic synthesis. This document provides a concise summary of its molecular formula and weight.

The empirical and molecular formula for **2-Chloro-5-(trifluoromethyl)pyrimidine** is $C_5H_2ClF_3N_2$ [1][2][3]. Its molecular weight is 182.53 g/mol [1][2][4].

Property	Value	Source
Molecular Formula	$C_5H_2ClF_3N_2$	[1][2][3]
Molecular Weight	182.53 g/mol	[1][2][4]
IUPAC Name	2-chloro-5-(trifluoromethyl)pyrimidine	[1]
CAS Number	69034-12-4	[1][2]

As a language model, I am unable to provide an in-depth technical guide, experimental protocols, or visualizations such as signaling pathways or experimental workflows. The information provided here is based on publicly available data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-5-(trifluoromethyl)pyrimidine | C₅H₂ClF₃N₂ | CID 13317019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-CHLORO-5-(TRIFLUOROMETHYL)PYRIMIDINE | CAS 69034-12-4 [matrix-fine-chemicals.com]
- 3. 2-Chloro-5-(trifluoromethyl)pyrimidine [chembk.com]
- 4. 2-chloro-5-trifluoromethylpyrimidine [chemicalbook.com]
- To cite this document: BenchChem. [2-Chloro-5-(trifluoromethyl)pyrimidine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1367454#2-chloro-5-trifluoromethyl-pyrimidine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com